

# Technical Specifications of Chlorpyrifos-d10

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## Compound Focus: Chlorpyrifos-d10

CAS No.: 285138-81-0

Cat. No.: S804346

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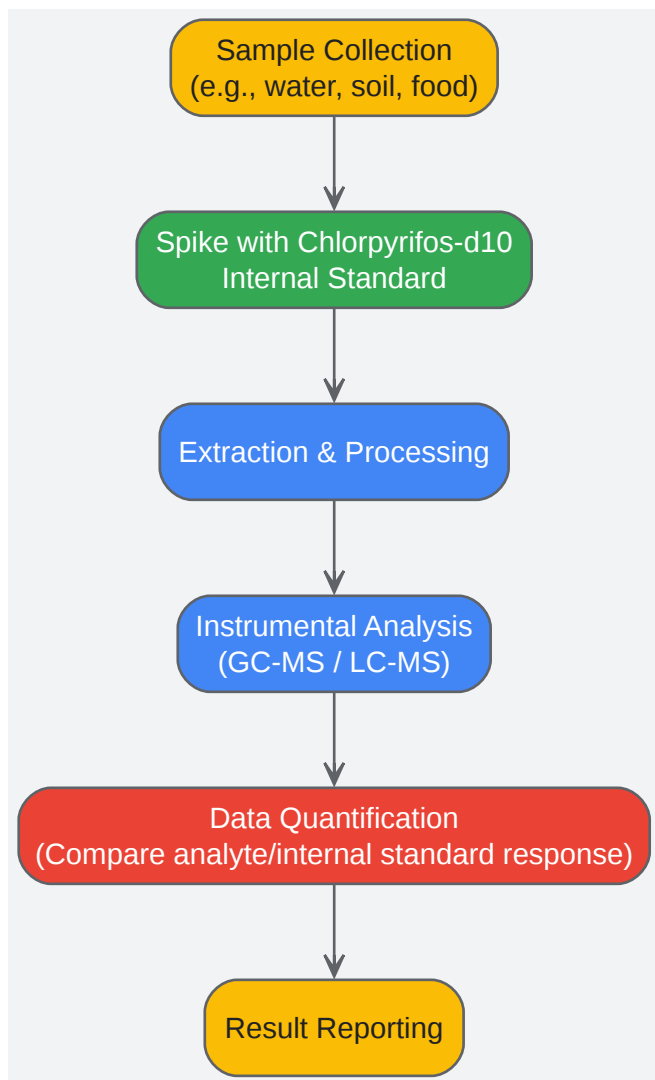
The following table consolidates key quantitative data for **Chlorpyrifos-d10** from the search results for easy comparison.

Specification	Value / Description
Isotopic Purity	99 atom % D [1]
Chemical Purity (CP)	97% [1]
CAS Registry No.	285138-81-0 [2]
Molecular Formula	C(9)HD({10})Cl(_3)NO(_3)PS [2]
Molecular Weight	360.65 g/mol [2]
Physical Form	Solid [2]
Melting Point	38-39 °C [1]
Storage Temperature	2-8°C [1] / -20°C (long-term) [2]

## Applications and Experimental Workflow

**Chlorpyrifos-d10** is primarily used as an **internal standard** for quantitative analysis by GC-MS or LC-MS, ensuring accuracy in detecting and measuring unlabeled Chlorpyrifos in complex samples [2] [3]. Its applications include environmental monitoring, residue analysis in food safety, and quality control for method validation [1] [3].

The typical workflow involves adding a known amount of **Chlorpyrifos-d10** to a sample at the start of processing. The following diagram outlines this general experimental workflow for quantitative residue analysis:



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*Typical workflow for using **Chlorpyrifos-d10** as an internal standard in residue analysis.*

## Safety and Handling Information

**Chlorpyrifos-d10** requires careful handling as it is classified as a dangerous substance [1]:

- **Hazard Statements:** Acute toxicity via inhalation, oral, and dermal routes, as well as severe aquatic toxicity [1].
- **Precautionary Measures:** Use appropriate **personal protective equipment (PPE)** including eyeshields, faceshields, gloves, and respirator cartridges [1].
- **Target Organ:** The respiratory system is identified as a target organ [1].

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## References

1. Buy Chlorpyrifos-(diethyl-d 10 ) 99 atom D, 97 (CP) Isotope [sigmaaldrich.com]
2. Chlorpyrifos-d10 | Stable Isotope [medchemexpress.com]
3. Chlorpyrifos-D10 [witega.de]

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